

Cabergoline: Application Notes on Stability and Storage

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Compound of Interest

Compound Name: Caboxine A

Cat. No.: B15588763

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the stability and recommended storage conditions for Cabergoline. The information is intended to guide researchers and drug development professionals in maintaining the integrity and efficacy of this compound during experimental procedures and formulation development.

Stability Profile of Cabergoline

Cabergoline is an ergot derivative and a potent dopamine D2 receptor agonist. Its chemical structure contains a urea moiety, an amide group, and an alkene bond, which are susceptible to degradation under certain environmental conditions.^[1] Stability studies are crucial to ensure the quality, safety, and efficacy of Cabergoline in both research and clinical applications.

Factors Affecting Stability

Cabergoline's stability is influenced by several factors, including:

- pH: The rate of decomposition of Cabergoline in solution increases with increasing pH.^[2] It is more stable in acidic conditions.
- Oxidation: The alkene bond in the Cabergoline structure is susceptible to oxidation.^{[1][3]} An N-oxide degradation product has been identified in stability studies.^[4]

- Light: As with many pharmaceutical compounds, exposure to light should be minimized to prevent photodegradation.[5]
- Temperature: While Cabergoline is relatively stable at room temperature for short periods, long-term storage at lower temperatures is recommended to minimize degradation.

Summary of Stability Data

The following tables summarize the quantitative data on Cabergoline's stability under various conditions.

Table 1: Stability of Cabergoline in Human Plasma[6]

Storage Condition	Duration	Low QC Sample Recovery (%)	High QC Sample Recovery (%)
Room Temperature	40 hours	Stable	Stable
5°C ± 3°C	8 days	Stable	Stable
-70°C (3 Freeze-Thaw Cycles)	3 cycles	100.39 ± 8.65	92.97 ± 2.67
-86°C ± 15°C	~130 days	Stable	Stable

Table 2: Stability of Cabergoline Stock Solution[6]

Storage Condition	Duration	Stability
Room Temperature	6 hours	Stable
5°C ± 3°C	8 days	Stable

Recommended Storage Conditions

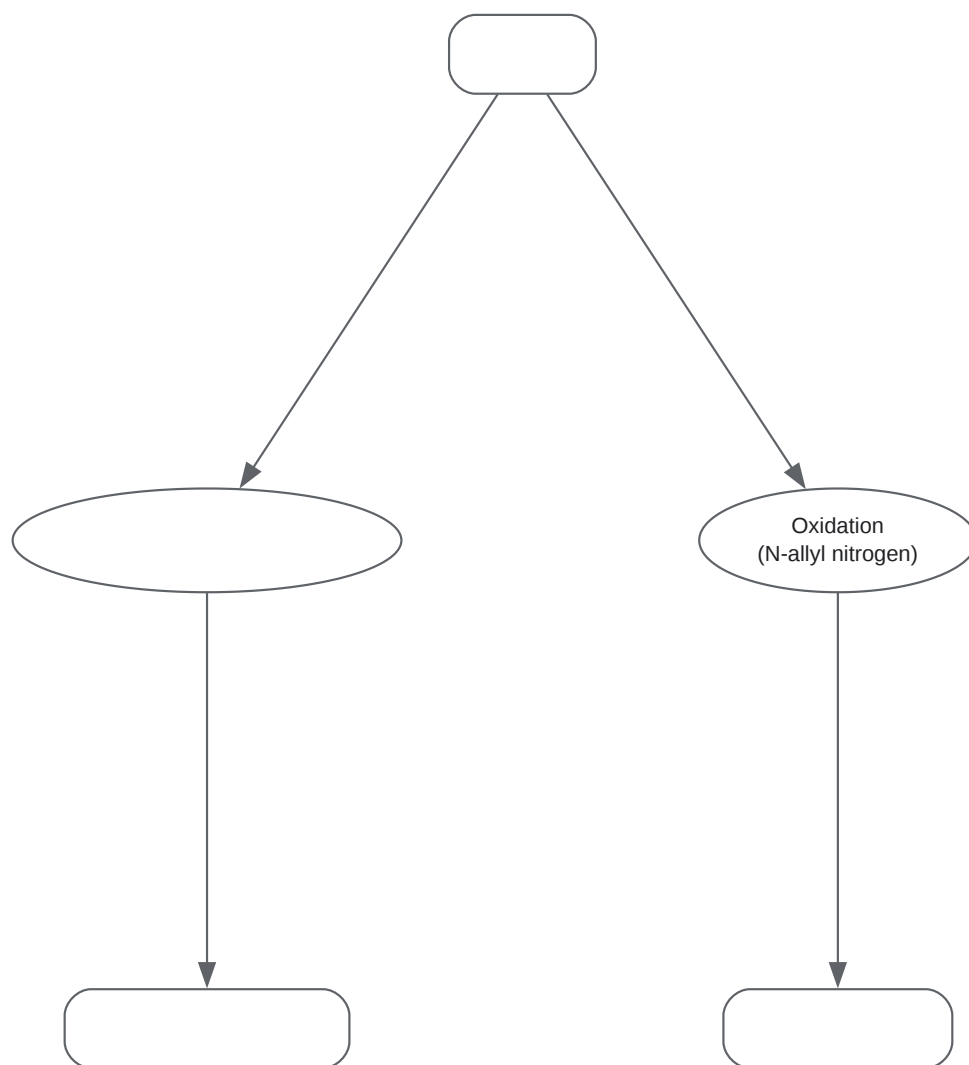
Based on the available stability data, the following storage conditions are recommended for Cabergoline:

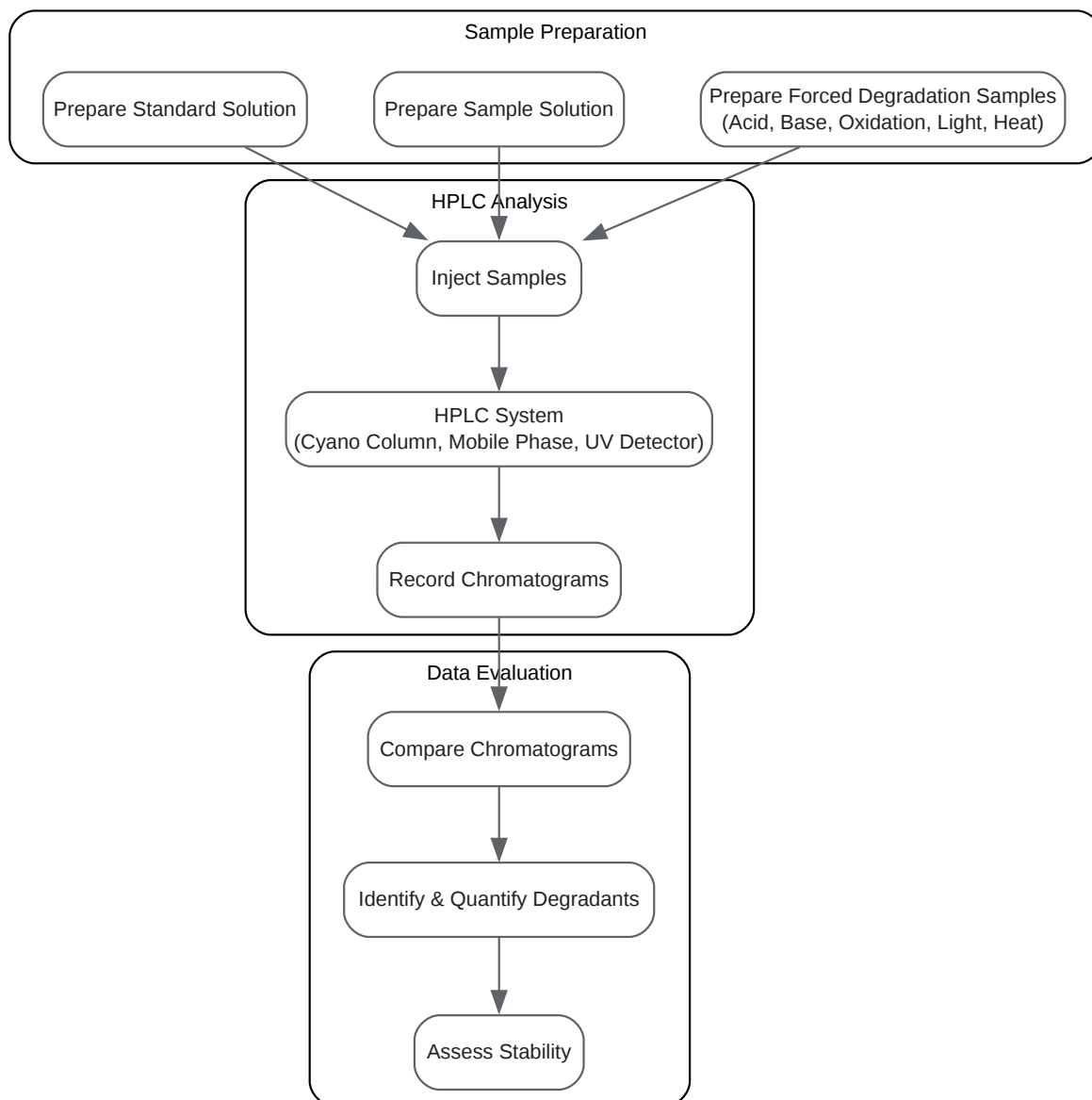
- Short-Term Storage: For short-term use, Cabergoline may be stored at controlled room temperature (20°C to 25°C or 68°F to 77°F).[7][8]
- Long-Term Storage: For long-term storage, it is recommended to store Cabergoline at -20°C.[8]
- Protection from Light: Cabergoline should be preserved in light-resistant, tight containers.[5]

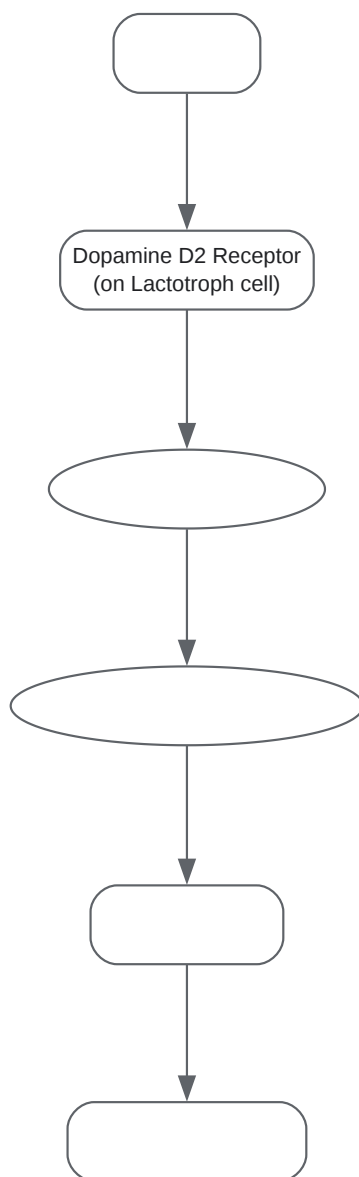
Degradation Pathways

Forced degradation studies have shown that Cabergoline is susceptible to hydrolysis and oxidation.[1] The primary degradation pathways involve:

- Hydrolysis: The acylurea bond in the Cabergoline molecule can be hydrolyzed, leading to the formation of a carboxylic acid breakdown product.[2]
- Oxidation: The N-allyl nitrogen of Cabergoline can be oxidized to form Cabergoline-N-oxide.[3][4]







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